

1-(3-Chloropropoxy)-4-fluorobenzene physical properties (boiling point, density)

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Compound of Interest

Compound Name: 1-(3-Chloropropoxy)-4-fluorobenzene

Cat. No.: B156296

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Technical Guide: Physical Properties of 1-(3-Chloropropoxy)-4-fluorobenzene

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a focused overview of the key physical properties of **1-(3-Chloropropoxy)-4-fluorobenzene**, a compound of interest in various research and development applications. The data presented is intended to support laboratory and developmental work by providing essential physical constants.

Data Presentation: Physical Properties

The following table summarizes the primary physical properties of **1-(3-Chloropropoxy)-4-fluorobenzene**.

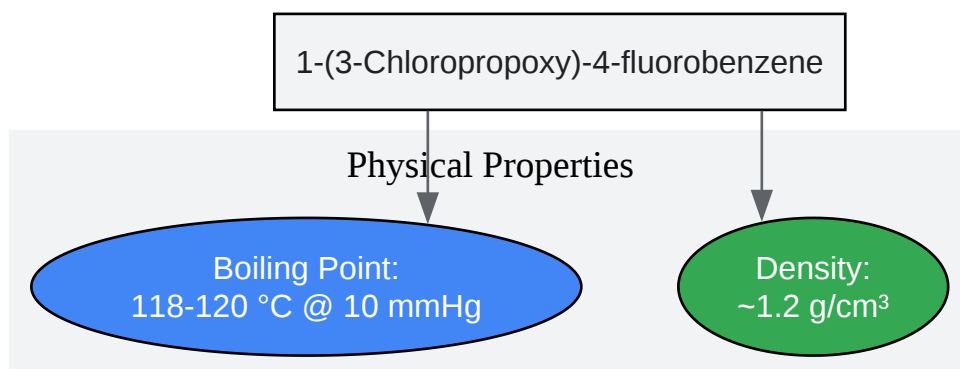
Property	Value	Notes
Boiling Point	118-120 °C	at 10 mmHg[1]
Density	~1.2 g/cm ³	[1]
Molecular Formula	C ₉ H ₁₀ ClFO	[1][2][3][4][5][6]
Molecular Weight	188.63 g/mol	[1][2][3][4][5][6]
CAS Number	1716-42-3	[1][2][3][4][6]
Appearance	Clear yellowish to orange liquid	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the boiling point and density of **1-(3-Chloropropoxy)-4-fluorobenzene** are not provided in the cited reference materials. Typically, the boiling point of a substance at reduced pressure is determined using vacuum distillation apparatus, and the temperature and pressure are recorded. Density is commonly measured using a pycnometer or a digital density meter at a specified temperature. For precise and reproducible results, standardized methods such as those outlined by ASTM or ISO are generally followed.

Logical Relationship of Physical Properties

The following diagram illustrates the direct association of the key physical properties with the chemical compound.



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Caption: Relationship between **1-(3-Chloropropoxy)-4-fluorobenzene** and its physical properties.

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- To cite this document: BenchChem. [1-(3-Chloropropoxy)-4-fluorobenzene physical properties (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156296#1-3-chloropropoxy-4-fluorobenzene-physical-properties-boiling-point-density]

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